

# physical properties of (S)-(+)-2-methoxypropanol

## boiling point density

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### Compound of Interest

Compound Name: (S)-(+)-2-methoxypropanol

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## Technical Guide: Physical Properties of (S)-(+)-2-Methoxypropanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **(S)-(+)-2-methoxypropanol**, a chiral compound of interest in various research and development applications. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

### Core Physical Properties

A summary of the essential physical characteristics of **(S)-(+)-2-methoxypropanol** is presented below. These values are critical for its handling, application, and process development.

Physical Property	Value	Conditions
Boiling Point	130 °C	At 760 mmHg
Density	0.938 g/cm <sup>3</sup>	At 20 °C[1]

### Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the boiling point and density of liquid compounds like **(S)-(+)-2-methoxypropanol**.

## Determination of Boiling Point using the Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of the liquid sample, **(S)-(+)-2-methoxypropanol**, is placed into the small test tube.
- The capillary tube, with its sealed end facing upwards, is placed inside the test tube containing the sample.
- The test tube is securely attached to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is aligned with the sample.
- The Thiele tube is filled with mineral oil to a level just above the top of the side arm.

- The thermometer and test tube assembly is immersed in the Thiele tube, with the sample positioned in the main body of the tube.
- The side arm of the Thiele tube is gently heated, allowing for the circulation of the heating fluid to ensure uniform temperature distribution.
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube.<sup>[2][3]</sup> This temperature is recorded.

## Determination of Density using a Pycnometer

A pycnometer, or specific gravity bottle, is used for the precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Water bath (for temperature control)
- Distilled water (for calibration)
- The liquid sample ((S)-(+)-2-methoxypropanol)

Procedure:

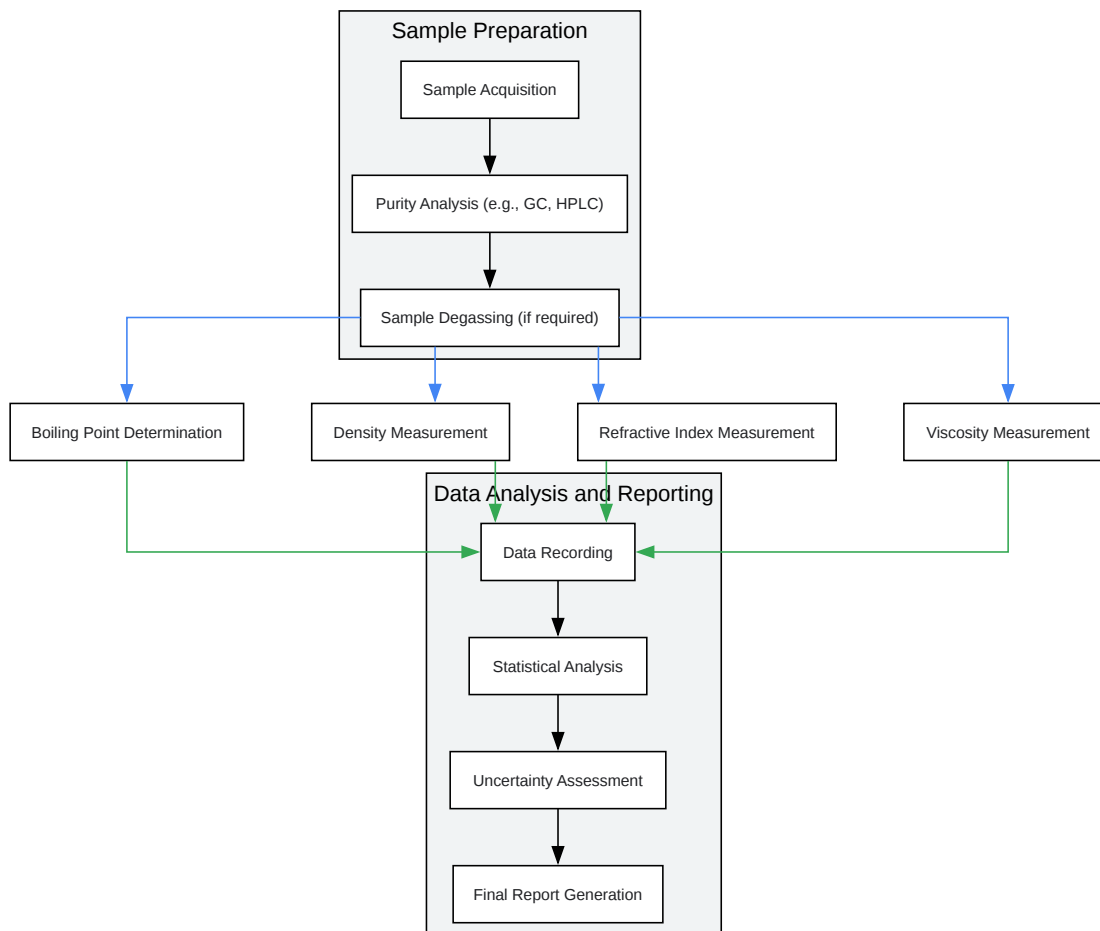
- The pycnometer is thoroughly cleaned and dried, and its mass is accurately determined using the analytical balance ( $m_{\text{empty}}$ ).

- The pycnometer is then filled with distilled water and placed in a water bath at a constant, known temperature (e.g., 20°C) until thermal equilibrium is reached.
- The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped away.
- The mass of the pycnometer filled with water is measured ( $m_{\text{water}}$ ).
- The pycnometer is emptied, cleaned, and thoroughly dried.
- The pycnometer is then filled with the liquid sample, **(S)-(+)-2-methoxypropanol**, and the process of bringing it to the same constant temperature in the water bath is repeated.
- The mass of the pycnometer filled with the sample is determined ( $m_{\text{sample}}$ ).
- The density of the sample is calculated using the following formula:  $\text{Density}_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}}) * \text{Density}_{\text{water}}$  where the density of water at the experimental temperature is a known value.<sup>[4]</sup>

## Workflow for Physical Property Determination

The following diagram illustrates a standardized workflow for the characterization of the physical properties of a chemical compound.

Workflow for Physical Property Determination of a Chemical Compound

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Caption: A flowchart illustrating the key stages in determining the physical properties of a chemical substance.

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